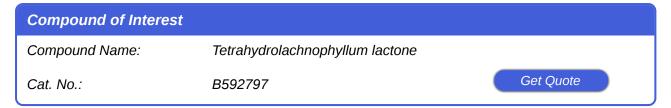


An In-depth Technical Guide on the Spectroscopic Data of Lachnophyllum Lactones

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the spectroscopic data for lachnophyllum lactones, with a focus on Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) data. Due to the limited availability of public data for **Tetrahydrolachnophyllum lactone**, this guide utilizes the closely related and well-characterized (4Z)-Lachnophyllum lactone as a primary reference. The structural similarities between these compounds make the data presented here a valuable resource for researchers working with this class of molecules.

Spectroscopic Data of (4Z)-Lachnophyllum Lactone

(4Z)-Lachnophyllum lactone is a naturally occurring acetylenic furanone that has been isolated from various plant species, including Conyza bonariensis. Its structure has been elucidated through extensive spectroscopic analysis.

1.1. Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for determining the structure of organic molecules. The ¹H and ¹³C NMR data provide detailed information about the chemical environment of each proton and carbon atom in the molecule.

Table 1: ¹H NMR Spectroscopic Data for (4Z)-Lachnophyllum lactone in CDCl₃



Chemical Shift (δ) ppm

Data not explicitly available in a tabular format in the search results. A detailed analysis of the spectra mentioned in the cited articles would be required to populate this table.

Table 2: 13C NMR Spectroscopic Data for (4Z)-Lachnophyllum lactone in CDCl3

Chemical Shift (δ) ppm
168.9
156.0
142.6
120.1
104.6
95.1
74.8
22.1
21.8
13.5

Note: The specific assignments of these shifts to individual carbon atoms were not provided in the summarized search results.

1.2. Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio of ions, which helps in determining the molecular weight and elemental composition of a compound. Electrospray ionization (ESI) is a soft ionization technique commonly used for the analysis of natural products.

Table 3: ESI-MS Spectroscopic Data for (4Z)-Lachnophyllum lactone



lon	m/z
[M+H] ⁺	163
[2M+H] ⁺	325
[2M+Na]+	347

These ions correspond to the protonated molecule, the protonated dimer, and the sodiated dimer, respectively, confirming the molecular weight of (4Z)-Lachnophyllum lactone.

Experimental Protocols

The following experimental conditions are based on methodologies reported for the analysis of (4Z)-Lachnophyllum lactone and are representative of standard practices for the spectroscopic analysis of natural products[1].

2.1. NMR Spectroscopy

- Instrumentation: ¹H and ¹³C NMR spectra are typically recorded on a Bruker spectrometer operating at frequencies of 400 MHz for protons and 100 MHz for carbons[1].
- Solvent: Deuterated chloroform (CDCl₃) is a common solvent used for the analysis of lachnophyllum lactones[1].
- Internal Standard: The solvent peak is typically used as an internal standard for referencing the chemical shifts[1].
- Data Acquisition: Standard Bruker microprograms are used to perform various NMR experiments, including NOESY (Nuclear Overhauser Effect Spectroscopy) for determining the spatial proximity of protons[1].

2.2. Mass Spectrometry

Instrumentation: ESI mass spectra and liquid chromatography-mass spectrometry (LC-MS)
analyses are often performed using an Agilent LC/MS TOF system (e.g., 6230B) coupled
with an HPLC (e.g., 1260 Infinity)[1].



- Ionization Mode: Positive ion mode is commonly used for the detection of lachnophyllum lactones[1].
- High-Resolution Mass Spectrometry (HRMS): For accurate mass measurements, a Thermo-Finnigan MAT 95 XL instrument or a similar high-resolution mass spectrometer can be utilized[2].

Logical Workflow for Spectroscopic Analysis

The logical workflow for the isolation and characterization of lachnophyllum lactones from a natural source typically involves a series of chromatographic and spectroscopic techniques.



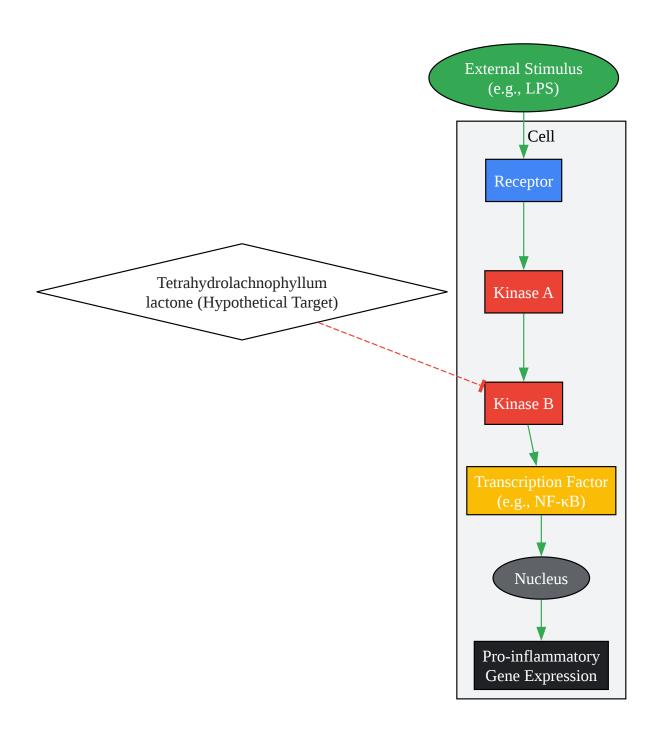
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Caption: Experimental workflow for the isolation and structural elucidation of (4Z)-Lachnophyllum lactone.

Signaling Pathway Visualization (Hypothetical)

While the search results did not provide specific signaling pathways involving **Tetrahydrolachnophyllum lactone**, many natural lactones exhibit biological activity by modulating cellular signaling. The following diagram illustrates a hypothetical signaling pathway where a lactone compound could exert its effects, for instance, by inhibiting a key enzyme in a pro-inflammatory pathway.





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Caption: Hypothetical signaling pathway showing potential inhibition by **Tetrahydrolachnophyllum lactone**.



This guide provides a foundational understanding of the spectroscopic characteristics of lachnophyllum lactones, leveraging available data for (4Z)-Lachnophyllum lactone. Further research is required to obtain and publish the specific spectroscopic data for **Tetrahydrolachnophyllum lactone**.

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